Thermochemical Data for 2-Ethylhexanal: An In-depth Technical Guide

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Compound of Interest		
Compound Name:	*2-Ethylhexanal*	
Cat. No.:	*B089479*	*Get Quote*

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the thermochemical data for **2-Ethylhexanal** (CAS No: 123-05-7). The information is compiled from critically evaluated sources and presented in a structured format to facilitate its use in research, development, and modeling applications. This document includes key thermochemical properties, detailed experimental protocols for their determination, and a visualization of the industrial synthesis pathway.

Core Thermochemical Data

The following tables summarize the key thermochemical properties of **2-Ethylhexanal** in its liquid and ideal gas states.

Table 1: Standard Molar Thermochemical Properties of **2-Ethylhexanal** (at 298.15 K and 1 atm)

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Property	Symbol	State	Value	Units	Source(s)
Standard Molar Enthalpy of Formation	ΔfH°	Liquid	-348.6 ± 0.75	kJ/mol	[1]
Standard Molar Enthalpy of Combustion	ΔcH°	Liquid	-5086.20 ± 0.75	kJ/mol	[1]
Standard Molar Heat of Formation	-	Ideal Gas	-2.996 x 10^8	J/kmol	[2]
Standard Molar Heat Capacity	Cp	Liquid (at 25 °C)	1.9391	J/g-K	[2]

Table 2: Temperature-Dependent Thermochemical Properties of **2-Ethylhexanal** (Ideal Gas)

The following properties for **2-Ethylhexanal** in the ideal gas state have been critically evaluated and are available as temperature-dependent functions from the NIST/TRC Web Thermo Tables.[3]

Property	Symbol	Temperature Range
Heat Capacity at Constant Pressure	Cp	200 K to 1000 K
Enthalpy	H	200 K to 1000 K
Entropy	S	200 K to 1000 K

Table 3: Temperature-Dependent Thermochemical Properties of **2-Ethylhexanal** (Liquid in Equilibrium with Gas)

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The following properties for liquid **2-Ethylhexanal** in equilibrium with its vapor have been critically evaluated and are available as temperature-dependent functions from the NIST/TRC Web Thermo Tables.[3]

Property	Symbol	Temperature Range
Heat Capacity at Saturation Pressure	Csat	250 K to 610 K
Enthalpy	H	250 K to 610 K
Entropy	S	250 K to 610 K

Experimental Protocols

This section details the methodologies for the experimental determination of key thermochemical properties of liquid organic compounds like **2-Ethylhexanal**.

Determination of Enthalpy of Combustion using Bomb Calorimetry

The standard enthalpy of combustion of liquid **2-Ethylhexanal** can be determined using a bomb calorimeter, following a procedure adapted from ASTM D240 and D4809 standards for liquid hydrocarbon fuels.[4][5][6][7][8]

Objective: To measure the heat released during the complete combustion of a known mass of **2-Ethylhexanal** at constant volume.

Apparatus:

- Bomb calorimeter (adiabatic or isoperibol)
- Oxygen bomb
- Crucible (platinum or fused silica)
- Ignition wire (platinum or nichrome)

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- Oxygen cylinder with pressure regulator
- Calorimeter bucket
- Stirrer
- High-precision thermometer (e.g., platinum resistance thermometer)
- Balance (accurate to 0.1 mg)
- Pellet press (for calibration with benzoic acid)

Procedure:

- Calibration:
  - The heat capacity of the calorimeter is determined by combusting a certified standard, typically benzoic acid.
  - A pellet of benzoic acid (approximately 1 g, weighed to 0.1 mg) is placed in the crucible.
  - A 10 cm piece of ignition wire is attached to the bomb electrodes, with the wire in contact with the pellet.
  - The bomb is assembled, purged of air, and filled with high-purity oxygen to a pressure of 25-30 atm.
  - The bomb is placed in the calorimeter bucket containing a known mass of water.
  - The initial temperature is recorded after thermal equilibrium is reached.
  - The sample is ignited, and the temperature is recorded at regular intervals until a maximum temperature is reached and the subsequent cooling rate is established.
  - The heat capacity of the calorimeter is calculated from the known enthalpy of combustion of benzoic acid and the corrected temperature rise.
- Sample Measurement (**2-Ethylhexanal**):

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- A sample of **2-Ethylhexanal** (approximately 0.7-0.8 g, weighed to 0.1 mg) is placed in the crucible. Due to its volatility, it is recommended to use a gelatin capsule or a sealed glass ampule to contain the sample.
- The ignition wire is positioned to be in contact with the capsule or ampule.
- The bomb is assembled, purged, and charged with oxygen as in the calibration step.
- The combustion experiment is carried out following the same procedure as for the calibration.
- The total heat released is calculated from the heat capacity of the calorimeter and the corrected temperature rise.

- Corrections and Calculations:
  - Corrections are applied for the heat of formation of nitric acid (from residual nitrogen in the bomb) and sulfuric acid (if sulfur is present in the sample), and for the heat of combustion of the ignition wire and any sample containment materials.
  - The constant volume heat of combustion (ΔcU) is calculated.
  - The standard enthalpy of combustion (ΔcH°) at constant pressure is then calculated from ΔcU using the following equation: $\Delta cH^\circ = \Delta cU + \Delta n_{gas} * RT$ where Δn_{gas} is the change in the number of moles of gas in the combustion reaction, R is the ideal gas constant, and T is the standard temperature (298.15 K).

Determination of Heat Capacity of Liquid **2-Ethylhexanal**

The heat capacity of liquid **2-Ethylhexanal** can be determined using adiabatic calorimetry.

Objective: To measure the amount of heat required to raise the temperature of a known mass of liquid **2-Ethylhexanal** by a specific amount, under conditions where no heat is exchanged with the surroundings.

Apparatus:

- Adiabatic calorimeter

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- Calorimetric vessel with a heater and a temperature sensor (e.g., platinum resistance thermometer)
- Adiabatic shield or jacket with temperature control
- Power supply for the heater
- Timer
- Data acquisition system

Procedure:

- Sample Preparation:
  - The calorimetric vessel is filled with a known mass of **2-Ethylhexanal**.
  - The vessel is sealed and placed inside the adiabatic calorimeter.
- Measurement:
  - The system is brought to the desired starting temperature, and the temperature of the adiabatic shield is controlled to match the temperature of the calorimetric vessel.
  - A known amount of electrical energy (Q) is supplied to the heater over a specific time interval (Δt), causing the temperature of the sample and the vessel to increase.
  - The temperature of the sample is monitored throughout the heating period and until thermal equilibrium is re-established. The temperature change (ΔT) is recorded.
  - The temperature of the adiabatic shield is continuously adjusted to match the temperature of the vessel, minimizing heat loss.
- Calculation:
  - The total heat capacity of the vessel and the sample (C_total) is calculated using the equation: C_total = Q / ΔT

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- The heat capacity of the empty calorimetric vessel (C_vessel) is determined in a separate experiment.
- The heat capacity of the **2-Ethylhexanal** sample (C_sample) is then calculated by: C_sample = C_total - C_vessel
- The specific heat capacity (c_p) is obtained by dividing C_sample by the mass of the **2-Ethylhexanal**.

Determination of Entropy from Spectroscopic Data

The standard entropy of **2-Ethylhexanal** in the ideal gas state can be calculated using statistical mechanics from molecular parameters obtained from spectroscopic measurements (e.g., infrared and Raman spectroscopy) and theoretical calculations.

Objective: To calculate the translational, rotational, vibrational, and electronic contributions to the total entropy of the molecule.

Methodology:

- Determination of Molecular Properties:
  - Vibrational Frequencies: The fundamental vibrational frequencies of the **2-Ethylhexanal** molecule are determined from its infrared and Raman spectra.
  - Moments of Inertia: The moments of inertia are calculated from the molecular geometry, which can be determined from microwave spectroscopy or computational chemistry methods.
  - Molecular Weight: The molecular weight is calculated from the atomic weights of the constituent atoms.
- Calculation of Partition Functions:
  - The translational, rotational, and vibrational partition functions (q_trans, q_rot, q_vib) are calculated using the determined molecular properties.
- Calculation of Entropy Contributions:

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- The translational, rotational, and vibrational contributions to the molar entropy are calculated using the following statistical mechanics formulas:
  - Translational Entropy (S_trans): Calculated using the Sackur-Tetrode equation.
  - Rotational Entropy (S_rot): Calculated from the moments of inertia and the symmetry number of the molecule.
  - Vibrational Entropy (S_vib): Calculated from the vibrational frequencies.

- Total Entropy:
  - The total standard molar entropy (S°) is the sum of the translational, rotational, and vibrational contributions (the electronic contribution is typically negligible for closed-shell molecules at standard temperature).

Industrial Synthesis and Experimental Workflow

2-Ethylhexanal is primarily synthesized industrially through the aldol condensation of n-butyraldehyde, followed by dehydration and selective hydrogenation.

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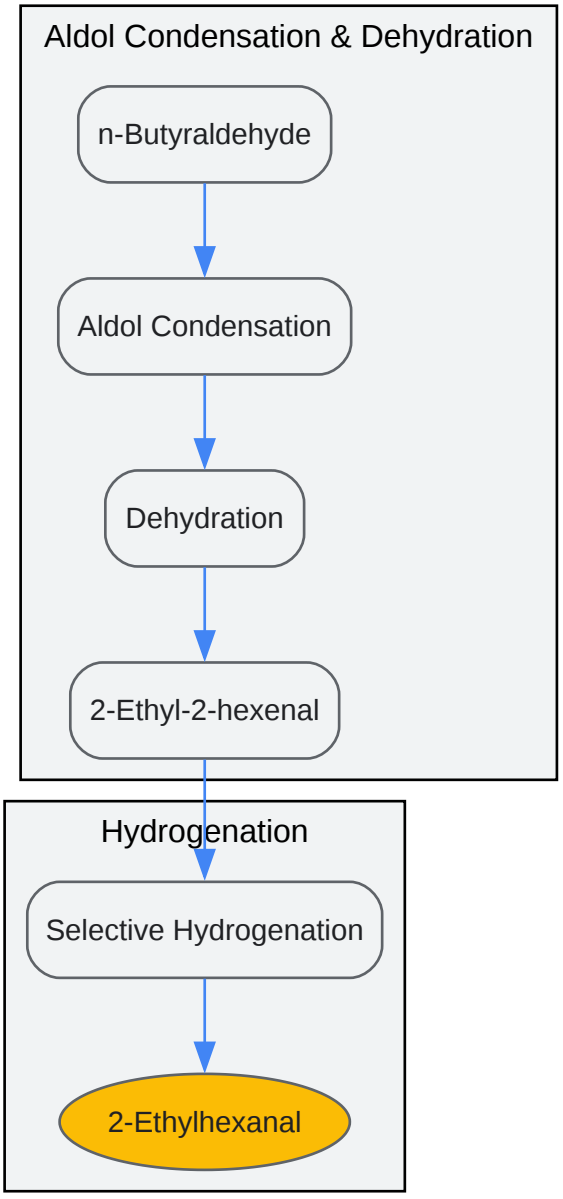
Industrial Synthesis of 2-Ethylhexanal



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Caption: Industrial synthesis pathway of **2-Ethylhexanal**.

The following diagram illustrates a general experimental workflow for the determination of the enthalpy of combustion of a liquid organic compound using bomb calorimetry.

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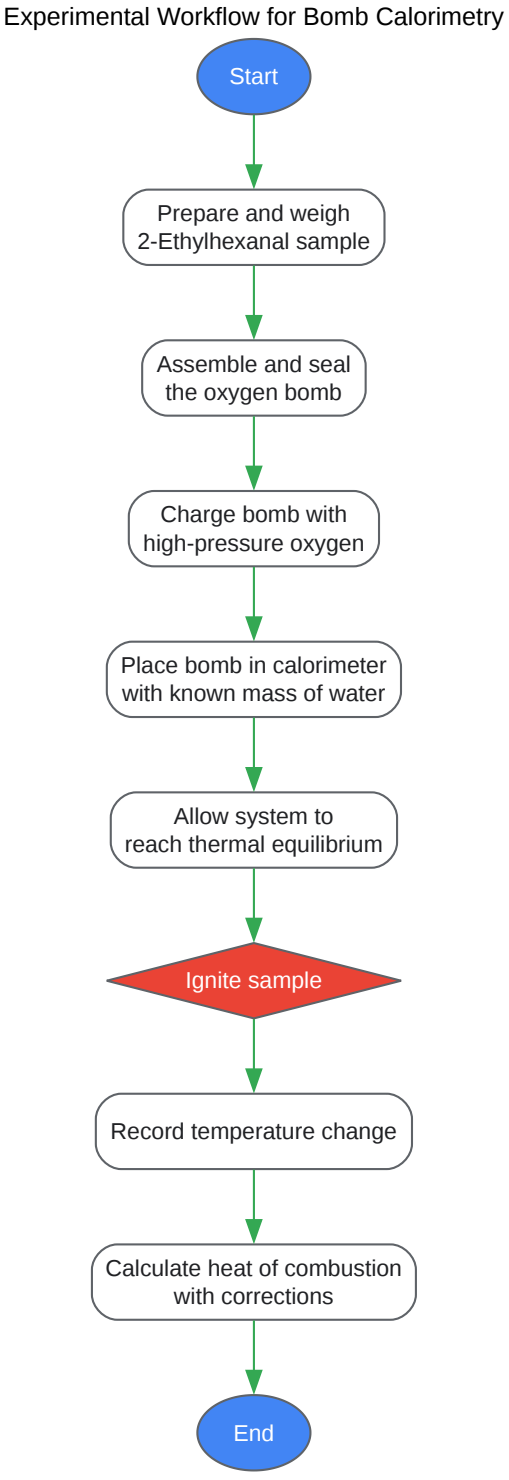

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Caption: Workflow for determining enthalpy of combustion.

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Email: info@benchchem.com

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